

Commercial Suppliers and Technical Guide for High-Purity 4-Aminomorpholine

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Compound of Interest		
Compound Name:	4-Aminomorpholine	
Cat. No.:	B145821	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available high-purity **4-Aminomorpholine** (CAS: 4319-49-7), a crucial building block in pharmaceutical and biochemical research. This document outlines key commercial suppliers, their product specifications, and detailed experimental protocols for synthesis, purification, and analysis. Furthermore, it explores the role of **4-Aminomorpholine** derivatives in drug development, with a focus on relevant signaling pathways.

Commercial Supplier Overview

High-purity **4-Aminomorpholine** is available from a range of chemical suppliers. The purity levels typically range from 95% to over 98%, with Gas Chromatography (GC) being the most common method of analysis cited by suppliers. The compound is generally supplied as a colorless to light yellow liquid.



Supplier	Stated Purity	Analytical Method	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma- Aldrich	97%[1]	Not Specified	4319-49-7[1]	C4H10N2O[1	102.14[1]
TCI Chemicals	>98.0% (GC)	Gas Chromatogra phy (GC)	4319-49-7	C4H10N2O	102.14
Thermo Scientific	95%	Not Specified	4319-49-7	C4H10N2O	102.14
Santa Cruz Biotechnolog y	≥95%	Not Specified	4319-49-7	C4H10N2O	102.14
Advent Chembio	98%[2]	Not Specified	4319-49-7[2]	C4H10N2O[2]	102.14[2]
DC Fine Chemicals	Not Specified	Not Specified	4319-49-7	C4H10N2O[3]	102.13[3]
Otto Chemie Pvt. Ltd.	97%[1]	Not Specified	4319-49-7[1]	C4H10N2O[1	102.14[1]

Experimental Protocols Synthesis of High-Purity 4-Aminomorpholine

A green and efficient method for the synthesis of **4-Aminomorpholine** involves the reduction of 4-nitrosomorpholine using a zinc powder-palladium-carbon bimetallic system in a weak acidic environment generated by carbon dioxide.[4]

Materials:

- 4-nitrosomorpholine
- · Zinc powder



- Palladium on carbon (Pd/C, 5% or 10%)
- Water
- · Carbon dioxide gas

Procedure:

- In a reaction vessel, suspend 4-nitrosomorpholine in water.
- Add zinc powder and a catalytic amount of Pd/C to the suspension.
- Bubble carbon dioxide gas through the reaction mixture to create a weakly acidic carbonic acid system.
- Maintain the reaction with stirring until Gas Chromatography (GC) analysis indicates the complete consumption of 4-nitrosomorpholine.
- Upon reaction completion, filter the mixture to remove the catalyst and zinc residues.
- The filtrate is then subjected to purification.

Purification by Vacuum Distillation

The crude **4-Aminomorpholine** obtained from the synthesis can be effectively purified by vacuum distillation.[4]

Procedure:

- Transfer the filtrate to a distillation flask.
- Initially, remove the water under reduced pressure.
- Subsequently, increase the temperature and collect the fraction distilling at 64-72 °C under a pressure of 15 mmHg.[4]
- This process yields **4-Aminomorpholine** with a purity of 97-99% as determined by GC.[4]



Purity Analysis: Gas Chromatography (GC) Method

A standard method for determining the purity of **4-Aminomorpholine** is Gas Chromatography with a Flame Ionization Detector (GC-FID).

Instrumentation and Conditions (Representative Method):

- Gas Chromatograph: Agilent Intuvo 9000 GC or similar.
- Column: Agilent Intuvo HP-Innowax, 60 m × 0.32 mm, 0.5 μm.
- Carrier Gas: Helium at a constant flow of 2.1 mL/min.
- Inlet Temperature: 270 °C.
- Injection Volume: 0.5 μL (split ratio 100:1).
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 10 minutes.
 - Ramp: 5 °C/min to 150 °C, hold for 10 minutes.
- Detector: Flame Ionization Detector (FID) at 300 °C.

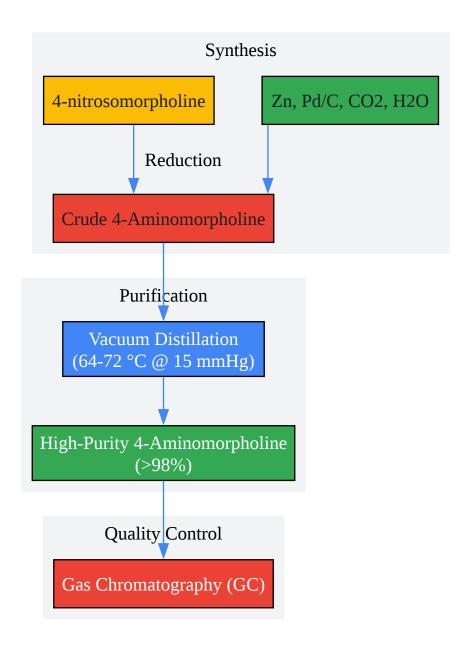
This method allows for the separation and quantification of **4-Aminomorpholine** from potential impurities.

Application in Drug Development: Targeting the PI3K/Akt Signaling Pathway

4-Aminomorpholine is a key structural motif in the development of various kinase inhibitors, particularly those targeting the Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway. This pathway is frequently dysregulated in cancer, making it a prime target for therapeutic intervention. Derivatives of **4-Aminomorpholine**, such as 4-aminoquinazolines, have been synthesized and shown to exhibit potent inhibitory activity against PI3Kα, a key isoform in this pathway.[5]



The diagram below illustrates the general workflow for the synthesis and purification of high-purity **4-Aminomorpholine**.

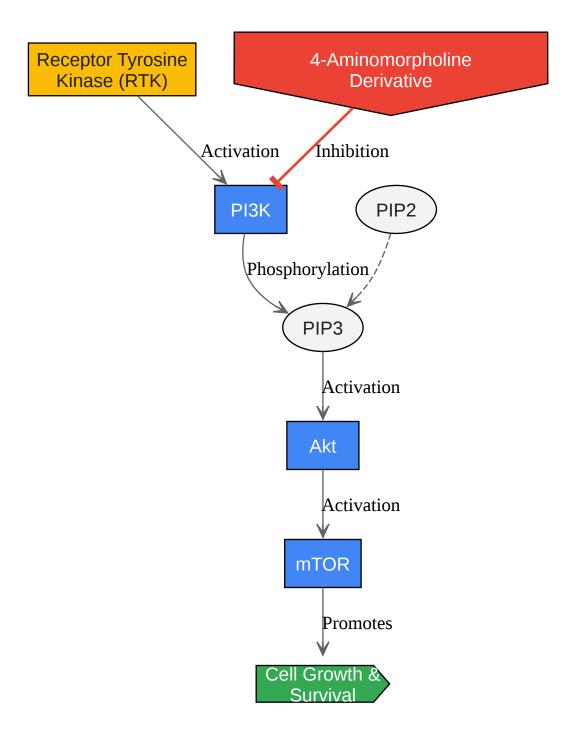


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Caption: Synthesis and Purification Workflow for 4-Aminomorpholine.

The following diagram depicts the inhibitory action of a **4-Aminomorpholine** derivative on the PI3K/Akt signaling pathway.





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Caption: Inhibition of the PI3K/Akt Signaling Pathway.

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